

Understanding the Hazards of Rubidium Nitrate: An In-depth Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Rubidium nitrate*

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Abstract

Rubidium nitrate (RbNO_3) is a salt of rubidium and nitric acid with applications in various scientific and industrial fields. While the toxicity of rubidium itself is considered low, the nitrate component introduces specific hazards that necessitate careful handling and a thorough understanding of its toxicological profile. This technical guide provides a comprehensive overview of the hazards associated with **rubidium nitrate**, including its physicochemical properties, toxicological data from preclinical studies, and the underlying mechanisms of its toxicity. Detailed experimental protocols for key toxicological assays are described to provide a framework for further research and safety evaluation. Particular emphasis is placed on the primary hazard of nitrate-induced methemoglobinemia.

Physicochemical Properties

A clear understanding of the physical and chemical properties of **rubidium nitrate** is fundamental to its safe handling and use in experimental settings.

Property	Value	Reference
Chemical Formula	RbNO ₃	[1][2]
Molar Mass	147.47 g/mol	[1][2]
Appearance	White crystalline solid	[2][3]
Density	3.11 g/cm ³	[1][2]
Melting Point	310 °C (590 °F; 583 K) (decomposes)	[1][2]
Solubility in Water	44.28 g/100 mL (16 °C), 65.0 g/100 mL (25 °C)	[2]
Solubility in Acetone	Very slightly soluble	[1]

Toxicological Hazards

The primary toxicological concern with **rubidium nitrate** is associated with the nitrate ion. In vivo, particularly in the gastrointestinal tract, nitrate can be reduced to nitrite by bacteria.[4] Nitrite is a more potent toxicant and is responsible for the most significant acute health effect of nitrate exposure: methemoglobinemia.[4]

Acute Toxicity

The most commonly cited quantitative measure of acute toxicity for **rubidium nitrate** is the oral median lethal dose (LD50) in rats.

Route of Administration	Species	LD50	Reference
Oral	Rat	4625 mg/kg	[3][5]

Symptoms of Acute Exposure:

- Ingestion: Ingestion of large amounts of **rubidium nitrate** can lead to methemoglobinemia, characterized by cyanosis (bluish discoloration of the skin), headache, dizziness, shortness of breath, and in severe cases, respiratory distress and death.[3]

- Inhalation: Inhalation of dust may irritate the respiratory tract.[6]
- Skin Contact: May cause skin irritation.[6]
- Eye Contact: May cause serious eye irritation.[6]

Genotoxicity and Carcinogenicity

There is limited specific data on the genotoxicity of **rubidium nitrate**. However, the nitrate ion is a precursor to nitrosamines, some of which are known carcinogens. The International Agency for Research on Cancer (IARC) has classified ingested nitrate or nitrite under conditions that result in endogenous nitrosation as "probably carcinogenic to humans" (Group 2A).[7]

Fire and Explosion Hazards

Rubidium nitrate is a strong oxidizer and can intensify fires.[6] It may cause fire or explosion when in contact with combustible materials.[3]

Parameter	Value	Reference
GHS Classification	Oxidizing solids, Category 2	[6][8]
NFPA 704 Rating	Health: 1, Flammability: 0, Instability: 0, Special: OX	[2]

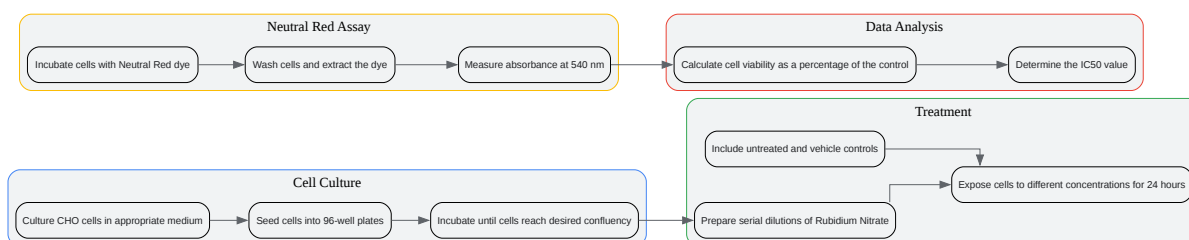
Experimental Protocols

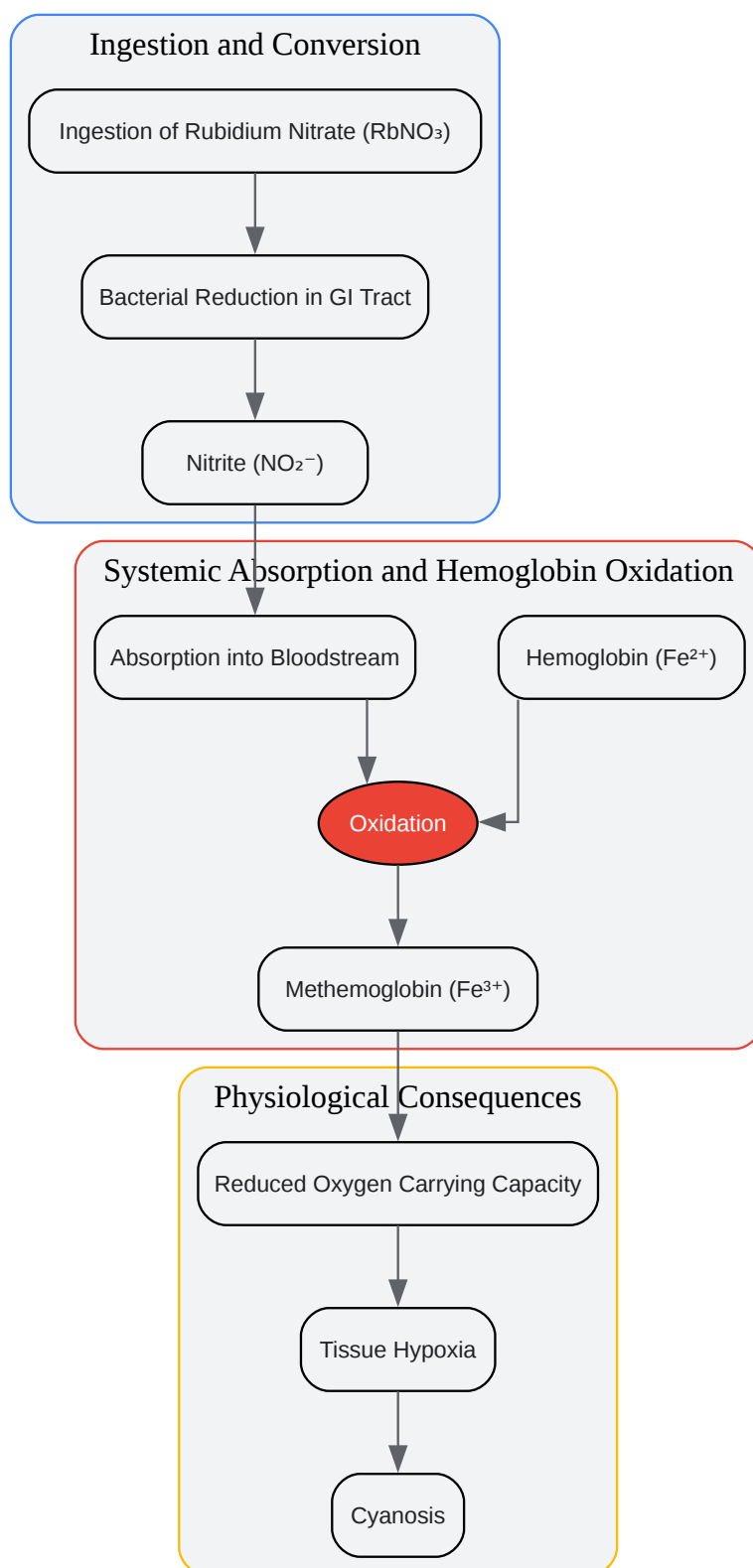
Detailed methodologies for key toxicological assessments are crucial for the reproducibility and interpretation of safety data. The following are representative protocols based on OECD guidelines.

Acute Oral Toxicity (based on OECD Guideline 401)

Objective: To determine the median lethal dose (LD50) of **rubidium nitrate** following a single oral administration.

Experimental Workflow:





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- To cite this document: BenchChem. [Understanding the Hazards of Rubidium Nitrate: An In-depth Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b080625#understanding-the-hazards-of-rubidium-nitrate>]

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Phone: (601) 213-4426

Email: info@benchchem.com